

# Proper Disposal of C646: A Guide for Laboratory Professionals

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Audience: Researchers, scientists, and drug development professionals.

This document provides essential safety and logistical information for the proper disposal of **C646**, a potent and selective inhibitor of the histone acetyltransferases p300/CBP. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

## **Understanding the Hazards**

**C646** is a combustible solid and is classified as highly hazardous to water (Water Hazard Class 3). Therefore, it must not be disposed of down the drain or in regular solid waste. Improper disposal can lead to environmental contamination and potential harm to aquatic life.

## **Quantitative Data Summary**

For quick reference, the key quantitative data related to the hazards of **C646** are summarized in the table below.

Hazard Classification	Value	Description
Storage Class	11	Combustible Solids[1]
Water Hazard Class (WGK)	3	Highly hazardous to water[1]

# **Step-by-Step Disposal Procedure**



The following procedure outlines the recommended steps for the safe disposal of **C646** waste. This includes pure, unused **C646**, contaminated labware (e.g., pipette tips, tubes), and solutions containing **C646**.

#### Step 1: Waste Segregation

- Isolate all C646 waste from other laboratory waste streams. This includes:
  - Solid Waste: Unused C646 powder, contaminated personal protective equipment (PPE)
     such as gloves and lab coats, and contaminated consumables like weigh boats and tubes.
  - Liquid Waste: Solutions containing C646, including stock solutions, experimental solutions, and solvent rinses of containers.
  - Sharps Waste: Needles, syringes, or other sharp objects contaminated with **C646**.

### Step 2: Waste Collection and Containerization

#### Solid C646 Waste:

- Collect in a dedicated, leak-proof, and clearly labeled hazardous waste container.
- The container should be made of a material compatible with C646 and any solvents it may have been in contact with.
- Ensure the container is kept closed when not in use.

#### Liquid C646 Waste:

- Collect in a dedicated, leak-proof, and sealable hazardous waste container.
- The container should be chemically resistant to the solvents used.
- Do not overfill the container; leave adequate headspace (at least 10%) to allow for expansion of vapors.
- Keep the container closed to prevent the release of vapors.



- · Contaminated Sharps:
  - Place in a designated, puncture-resistant sharps container that is clearly labeled as containing C646-contaminated sharps.

#### Step 3: Labeling

- Properly label all **C646** waste containers with the following information:
  - The words "Hazardous Waste"
  - The full chemical name: "C646" or "Histone Acetyltransferase p300 Inhibitor, C646"
  - The major components and their approximate percentages if it is a mixed waste.
  - The associated hazards (e.g., "Combustible," "Toxic").
  - The date the waste was first added to the container.
  - The name and contact information of the responsible researcher or laboratory.

#### Step 4: Storage

- Store C646 waste in a designated, well-ventilated, and secure hazardous waste accumulation area.
- The storage area should be away from sources of ignition and incompatible materials.
- Follow all institutional and local regulations for the storage of hazardous waste.

#### Step 5: Disposal

- Arrange for the disposal of C646 waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not attempt to treat or neutralize C646 waste unless you have a specifically approved and validated protocol for doing so.



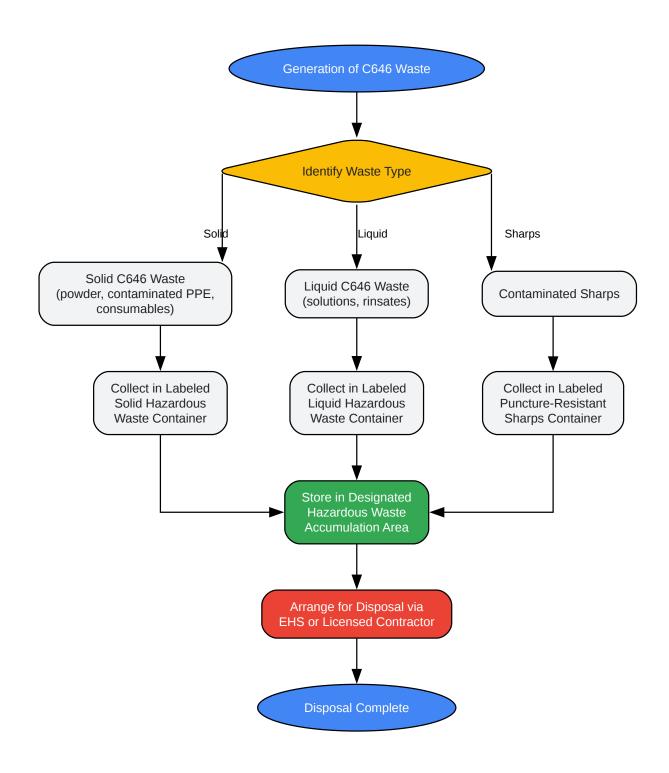


Provide the waste disposal contractor with a copy of the Safety Data Sheet (SDS) for C646
and a complete inventory of the waste.

## **Logical Flow for C646 Disposal**

The following diagram illustrates the decision-making process for the proper disposal of **C646** waste.





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Caption: Workflow for the proper segregation and disposal of C646 waste.

## **Emergency Procedures**



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In the event of a spill of C646 powder or a solution containing C646:

- Evacuate and Secure the Area: Alert others in the vicinity and restrict access to the spill area.
- Consult the SDS: Refer to the Safety Data Sheet for C646 for specific spill cleanup procedures.
- Wear Appropriate PPE: At a minimum, this should include a lab coat, safety goggles, and chemical-resistant gloves. For large spills of powder, respiratory protection may be necessary.
- Contain the Spill:
  - For solid spills: Carefully sweep or scoop the material into a labeled hazardous waste container. Avoid creating dust.
  - For liquid spills: Absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand).
- Decontaminate the Area: Clean the spill area with a suitable solvent (e.g., as recommended in the SDS), and collect the cleaning materials as hazardous waste.
- Report the Spill: Report the incident to your supervisor and your institution's EHS office.

By following these procedures, you can ensure the safe and compliant disposal of **C646**, protecting yourself, your colleagues, and the environment.

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